

An In-depth Technical Guide to the Material Safety of Iodoethane-d5

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Compound of Interest

Compound Name: Ethane-d5, iodo-

Cat. No.: B031937

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety data for iodoethane-d5 (CAS 6485-58-1), a deuterated analogue of iodoethane. This document is intended to be a critical resource for researchers, scientists, and professionals in drug development who utilize isotopically labeled compounds. It summarizes essential safety information, details experimental protocols for its use, and visualizes relevant concepts to ensure safe handling and application.

Core Safety and Physical Properties

Iodoethane-d5, also known as ethyl-d5 iodide, is a valuable reagent in organic synthesis and various research applications due to its isotopic purity.^{[1][2]} While health and safety data for labeled compounds are often not extensively available, they are generally assumed to be similar to their unlabeled counterparts.^[3] The information presented here is based on available Safety Data Sheets (SDS) and related technical documents.

Quantitative Data Summary

The physical and chemical properties of iodoethane-d5 are summarized in the table below. These values are critical for designing experiments and for risk assessment in a laboratory setting.

Property	Value	References
Chemical Formula	C ₂ D ₅ I	[1][4]
Molecular Weight	161.00 g/mol	[1][2][4][5]
CAS Number	6485-58-1	[1][2][4]
Appearance	Clear, colorless to light yellow liquid/oil	[6][7]
Melting Point	-108 °C (lit.)	[4][6][8]
Boiling Point	69-73 °C (lit.)	[4][6][8]
Density	2.012 - 2.013 g/mL at 25 °C	[6][9]
Flash Point	53 °C (127.4 °F) - closed cup	[6]
Refractive Index	n _{20/D} 1.5091 (lit.)	[4][6]
Storage Temperature	2-8°C, Protect from light	[3][10]

Hazard Identification and GHS Classification

Iodoethane-d₅ is classified as a hazardous substance. The Globally Harmonized System (GHS) classifications are summarized below, highlighting the primary risks associated with its handling.[3][5]

Hazard Class	Category	Hazard Statement
Flammable Liquids	3	H226: Flammable liquid and vapor
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Respiratory Sensitization	1	H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled
Skin Sensitization	1	H317: May cause an allergic skin reaction
Germ Cell Mutagenicity	2	H341: Suspected of causing genetic defects
Specific Target Organ Toxicity - Single Exposure	3	H335: May cause respiratory irritation

Signal Word: Danger[3][5]

Experimental Protocols and Applications

Iodoethane-d5 is primarily used as a reagent to introduce a deuterated ethyl group into molecules.[6] This is particularly useful in mechanistic studies, metabolic tracing, and for altering the pharmacokinetic properties of drug candidates.[4][9]

Protocol 1: Williamson Ether Synthesis

This protocol describes a classic SN2 reaction where iodoethane-d5 is used as an alkylating agent.

Objective: To synthesize ethyl-d5 phenyl ether.

Materials:

- Phenol
- Sodium hydroxide
- Anhydrous ethanol
- Iodoethane-d5
- Diethyl ether
- Dilute hydrochloric acid
- Anhydrous magnesium sulfate
- Standard laboratory glassware, including a round-bottom flask, condenser, and separatory funnel.

Procedure:

- **Preparation of Sodium Phenoxide:** In a dry 100 mL round-bottom flask, dissolve 2.35 g (25 mmol) of phenol in 50 mL of anhydrous ethanol. Carefully add 1.00 g (25 mmol) of sodium hydroxide pellets and stir at room temperature until fully dissolved.^[3]
- **Alkylation:** To the sodium phenoxide solution, add 4.03 g (25 mmol) of iodoethane-d5.^[3]
- **Reaction:** Heat the mixture to a gentle reflux and monitor the reaction progress using an appropriate technique (e.g., TLC).
- **Work-up:** After the reaction is complete, cool the mixture and quench with dilute hydrochloric acid. Extract the product with diethyl ether.^[3]
- **Purification:** Wash the organic layer with water, dry over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure.^[3] The product can be further purified by distillation.

Protocol 2: Alkylation of Cysteine Residues in Proteomics

This protocol outlines the use of iodoethane-d5 for the isotopic labeling of cysteine residues in proteins for mass spectrometry-based quantitative proteomics.

Objective: To differentially label cysteine residues in a protein sample.

Materials:

- Protein sample in a suitable buffer (e.g., 50 mM ammonium bicarbonate, pH 8.0)
- Reducing agent (e.g., DTT or TCEP)
- Iodoethane-d5
- Quenching solution (e.g., 1 M DTT)
- Trypsin (sequencing grade)

Procedure:

- Reduction: Reduce the disulfide bonds in the protein sample by adding a reducing agent (e.g., 5-10 mM DTT) and incubating at 56°C for 30 minutes. Cool to room temperature.[\[11\]](#)
- Alkylation: Add iodoethane-d5 to a final concentration of 20 mM. Incubate in the dark at room temperature for 30-45 minutes.[\[6\]](#)[\[11\]](#)
- Quenching: Stop the alkylation reaction by adding a quenching solution (e.g., 10 mM DTT).[\[11\]](#)
- Sample Pooling (for relative quantification): If comparing with a "light" labeled sample (using non-deuterated iodoethane), combine the samples in a 1:1:1 ratio.[\[6\]](#)
- Protein Digestion: Digest the protein sample with trypsin overnight at 37°C.[\[6\]](#)
- LC-MS/MS Analysis: Analyze the resulting peptide mixture by liquid chromatography-tandem mass spectrometry (LC-MS/MS).[\[6\]](#)

Protocol 3: NMR Sample Preparation

Iodoethane-d5 can be used as a reagent in reactions studied by NMR spectroscopy. The product of a reaction involving iodoethane-d5 can be analyzed to understand reaction mechanisms or product structure.

Objective: To prepare a sample for NMR analysis after a reaction with iodoethane-d5.

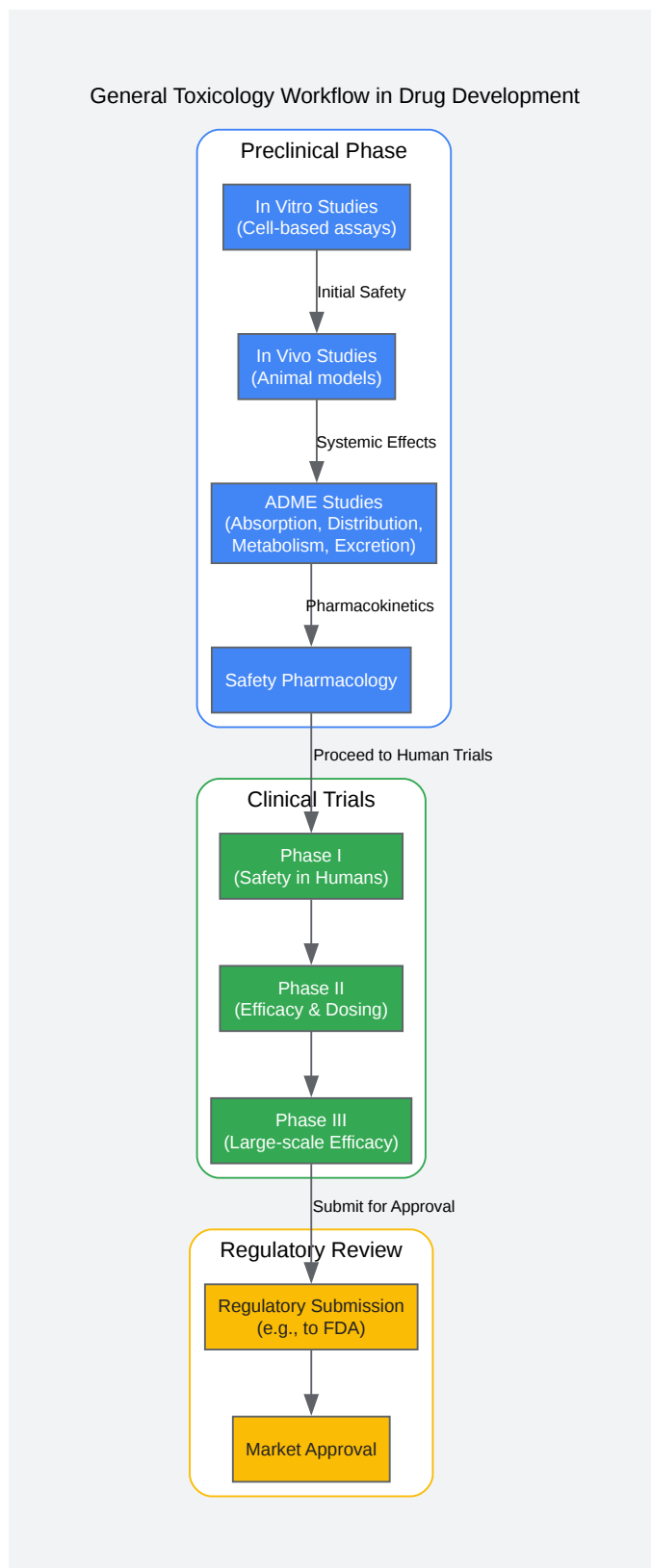
Procedure:

- **Reaction:** Perform the chemical reaction with iodoethane-d5 as described in a relevant synthetic protocol.
- **Work-up and Purification:** After the reaction is complete, perform a standard work-up to isolate the product. This may involve extraction, washing, and drying of the organic phase. Purify the product using an appropriate method (e.g., column chromatography, distillation).
- **Sample Preparation:** Dissolve an appropriate amount of the purified product (typically up to 20 mg for a solid or a few drops for a liquid) in a suitable deuterated NMR solvent (e.g., CDCl₃, acetone-d₆) in a clean vial.[\[12\]](#)[\[13\]](#)
- **Filtration:** Filter the solution through a pipette with a cotton plug into a clean, dry 5 mm NMR tube to remove any particulate matter.[\[12\]](#)[\[13\]](#)
- **Volume Adjustment:** Ensure the final volume in the NMR tube is approximately 0.5-0.6 mL, corresponding to a filling height of 4-5 cm.[\[13\]](#)
- **Capping and Labeling:** Cap the NMR tube securely and label it clearly.[\[13\]](#)

Signaling Pathways and Toxicological Considerations

Direct modulation of specific signaling pathways by iodoethane-d5 is not documented, as it is a simple alkylating agent rather than a targeted therapeutic. However, its use in drug development is closely tied to understanding metabolic pathways and toxicological profiles.[\[2\]](#)[\[4\]](#) The toxicity of iodoethane-d5 is presumed to be similar to iodoethane, which can cause harm through various exposure routes.[\[3\]](#) Toxicology studies are a cornerstone of the drug development process, ensuring the safety of new chemical entities.[\[2\]](#)[\[14\]](#)[\[15\]](#)

The diagram below illustrates the general workflow for assessing the safety of a new chemical entity, a process in which a compound like iodoethane-d5 might be used as a tool for studying the metabolism of a deuterated drug candidate.



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Caption: General workflow of toxicology studies in drug development.

Safe Handling and Emergency Procedures

Due to its hazardous nature, strict safety protocols must be followed when handling iodoethane-d5.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[\[3\]](#)
- Skin Protection: Wear suitable protective clothing and chemical-resistant gloves (e.g., Viton®).[\[3\]](#)[\[15\]](#)
- Respiratory Protection: Use in a well-ventilated area or under a chemical fume hood. If ventilation is inadequate, wear an approved respirator.[\[3\]](#)[\[7\]](#)

Handling and Storage

- Keep away from heat, sparks, open flames, and other ignition sources.[\[3\]](#)[\[16\]](#)
- Store in a tightly closed container in a cool, dry, and well-ventilated place.[\[3\]](#)[\[16\]](#)
- Protect from light and moisture.[\[3\]](#)[\[16\]](#)
- Incompatible with strong oxidizing agents, strong bases, and magnesium.[\[3\]](#)[\[9\]](#)

First-Aid Measures

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention.[\[3\]](#)[\[4\]](#)
- Skin Contact: Immediately wash off with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation occurs.[\[3\]](#)[\[4\]](#)
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[\[3\]](#)[\[4\]](#)
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.[\[3\]](#)[\[4\]](#)

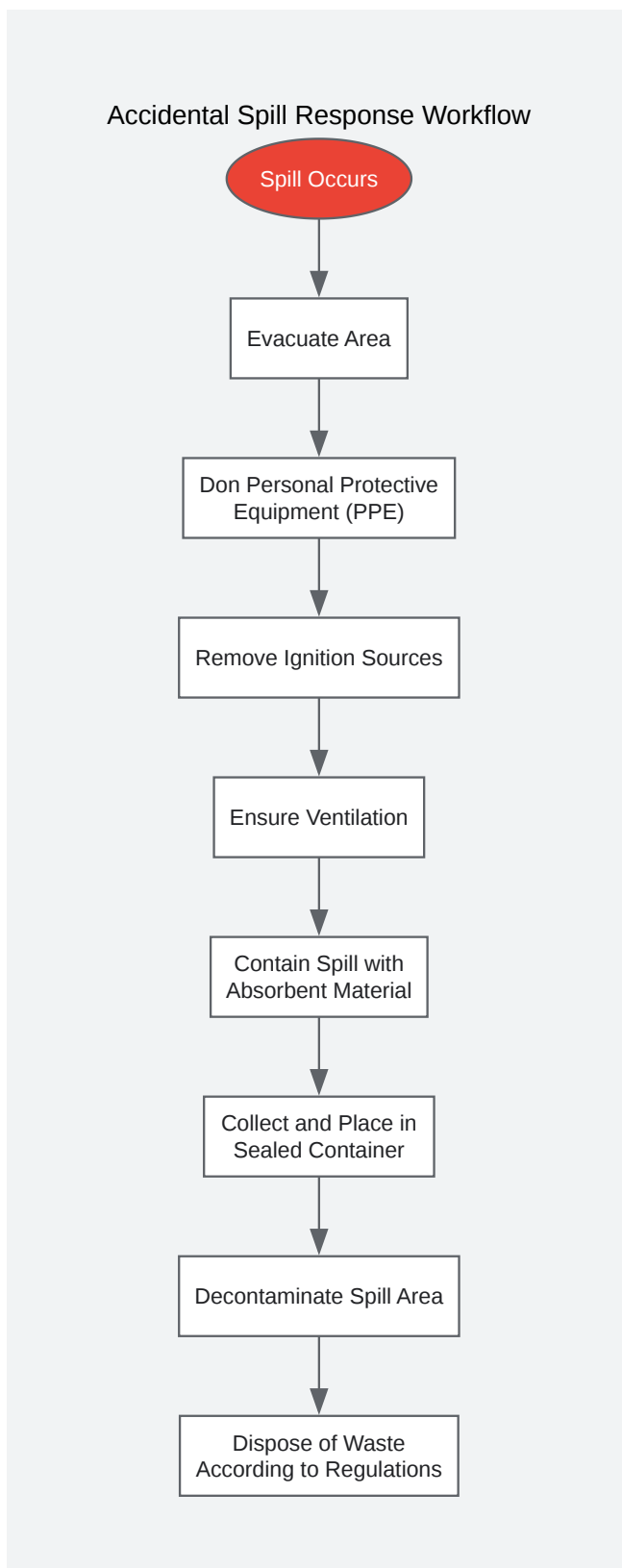
Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[3]
- Specific Hazards: Flammable liquid and vapor. Vapors are heavier than air and may travel to an ignition source.[3][16] Hazardous decomposition products include carbon oxides and hydrogen iodide.[3][16]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[3][16]

Accidental Release Measures

- Evacuate personnel from the area.
- Remove all sources of ignition.[16]
- Ensure adequate ventilation.
- Wear appropriate personal protective equipment.
- Contain the spill with inert absorbent material (e.g., sand, earth) and place it in a suitable container for disposal.[3][16]
- Prevent entry into sewers and public waters.[3]

The workflow for responding to an accidental spill is outlined in the diagram below.



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Caption: Workflow for responding to an accidental chemical spill.

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